

Comparative Guide to the Elemental Analysis of 5-Cyano-2-methylbenzylamine

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Compound of Interest

Compound Name: 5-Cyano-2-methylbenzylamine

Cat. No.: B15329506

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This guide provides a comparative analysis of the elemental composition of **5-Cyano-2-methylbenzylamine** against structurally related alternatives. The data presented herein is crucial for researchers, scientists, and drug development professionals for the verification of compound identity and purity.

Elemental Composition: A Comparative Analysis

The elemental analysis of a pure compound provides the percentage composition of its constituent elements. This data is a fundamental criterion for verifying the synthesis and purity of a chemical substance. Below is a comparison of the theoretical elemental analysis of **5-Cyano-2-methylbenzylamine** with other structurally similar benzylamine derivatives.

The theoretical elemental composition of **5-Cyano-2-methylbenzylamine** (Molecular Formula: $C_9H_{10}N_2$) is as follows:

- Carbon (C): 73.95%
- Hydrogen (H): 6.90%
- Nitrogen (N): 19.16%

A comparison with alternative benzylamine derivatives highlights the differences in their elemental composition due to variations in substituents.

Compound	Molecular Formula	% Carbon (C)	% Hydrogen (H)	% Nitrogen (N)
5-Cyano-2-methylbenzylamine	C ₉ H ₁₀ N ₂	73.95	6.90	19.16
2-Methylbenzylamine	C ₈ H ₁₁ N	79.29	9.15	11.56
5-Chloro-2-methylbenzylamine	C ₈ H ₁₀ ClN	61.74	6.48	9.00
2-Amino-5-cyano-N,3-dimethylbenzamide	C ₁₀ H ₁₁ N ₃ O	63.48	5.86	22.21

Note: The values presented in the table are theoretical and calculated based on the molecular formula of each compound. Experimental values may vary slightly.

Experimental Protocol: CHN Elemental Analysis

The determination of the carbon, hydrogen, and nitrogen content of a sample is typically performed via combustion analysis.

Principle: A small, accurately weighed amount of the sample is combusted in a high-temperature furnace in the presence of excess oxygen. This process converts carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂) or its oxides (which are subsequently reduced to N₂). The amounts of these combustion products are then measured, and from this data, the percentage of each element in the original sample is calculated.

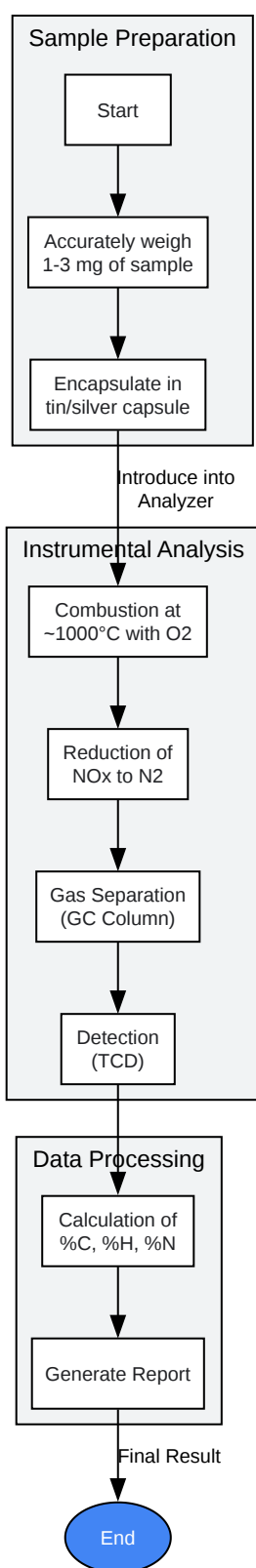
Instrumentation: A CHN elemental analyzer is used for this purpose.

Procedure:

- **Sample Preparation:** The sample must be dry and homogeneous. A small amount (typically 1-3 mg) is accurately weighed into a tin or silver capsule.
- **Combustion:** The capsule is introduced into a combustion furnace heated to approximately 900-1000 °C. A pulse of pure oxygen is injected to ensure complete combustion.
- **Reduction:** The combustion gases are passed through a reduction furnace containing copper to convert any nitrogen oxides to dinitrogen.
- **Separation and Detection:** The mixture of CO₂, H₂O, and N₂ is then passed through a separation column (often a gas chromatography column) and detected by a thermal conductivity detector (TCD). The detector measures the concentration of each gas.
- **Calculation:** The instrument's software calculates the percentage of C, H, and N in the original sample based on the weights of the sample and the detected combustion products, calibrated against a known standard.

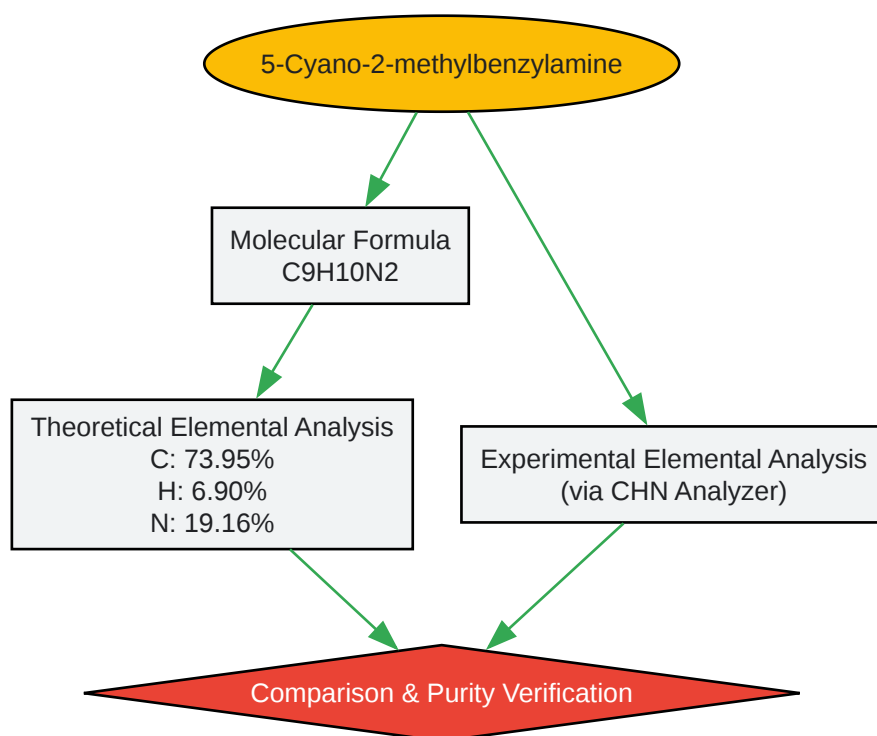
Workflow and Process Diagrams

To visually represent the processes involved, the following diagrams have been generated.



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Caption: Workflow for CHN Elemental Analysis.



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